

Pentyl isobutyrate solubility in organic solvents

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Compound of Interest

Compound Name: *Pentyl isobutyrate*

Cat. No.: *B1581550*

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An In-depth Technical Guide to the Solubility of **Pentyl Isobutyrate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentyl isobutyrate (also known as amyl isobutyrate) is an ester recognized for its characteristic fruity aroma, reminiscent of apple, banana, and apricot.[1] Its applications are primarily in the flavor and fragrance industries, but its properties as a non-polar organic compound make it relevant in various chemical and pharmaceutical contexts, including its potential use as a solvent or in formulation studies.[2] Understanding the solubility of **pentyl isobutyrate** in common organic solvents is crucial for its effective use in research, development, and industrial applications.

This technical guide provides a summary of the available solubility data for **pentyl isobutyrate**, outlines a detailed experimental protocol for determining its solubility, and presents a logical workflow for this determination process.

Physicochemical Properties

A brief overview of the key physicochemical properties of **pentyl isobutyrate** is presented below, as these properties influence its solubility characteristics.

Property	Value
Molecular Formula	C ₉ H ₁₈ O ₂
Molecular Weight	158.24 g/mol
CAS Number	2445-72-9
Boiling Point	176-177 °C @ 760 mmHg[1]
Density	0.853 - 0.862 g/cm ³ @ 25 °C[1]
logP (o/w)	3.177 (estimated)[1]

The relatively high octanol-water partition coefficient (logP) indicates a non-polar (lipophilic) nature, suggesting good solubility in organic solvents and poor solubility in water.

Solubility Data

Comprehensive quantitative solubility data for **pentyl isobutyrate** across a wide range of organic solvents is not readily available in published literature. The information is primarily qualitative.

Solvent	Temperature	Solubility	Notes
Water	25 °C	117.8 mg/L (0.0118 g/100mL)[1]	Estimated value; considered insoluble to practically insoluble.
Alcohol (general)	Ambient	Soluble[1]	The term "alcohol" typically implies good miscibility with short-chain alcohols like ethanol and methanol.
Organic Solvents (general)	Ambient	High Solubility	As a non-polar ester, it is expected to be miscible with a wide range of organic solvents such as acetone, ethers, and hydrocarbons, a principle often summarized as "like dissolves like".

Experimental Protocol for Solubility Determination

For researchers requiring precise quantitative solubility data, the following protocol outlines a standard laboratory procedure based on the widely accepted "shake-flask" method. This method is a foundational technique for determining the saturation point of a solute in a solvent.

Objective: To determine the saturation solubility of **pentyl isobutyrate** in a selected organic solvent at a specific temperature.

Materials:

- **Pentyl isobutyrate** (high purity)
- Selected organic solvent (analytical grade)

- Analytical balance (± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Glass vials or flasks with airtight screw caps (e.g., 20 mL scintillation vials)
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μ m PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatograph with Flame Ionization Detector, GC-FID)

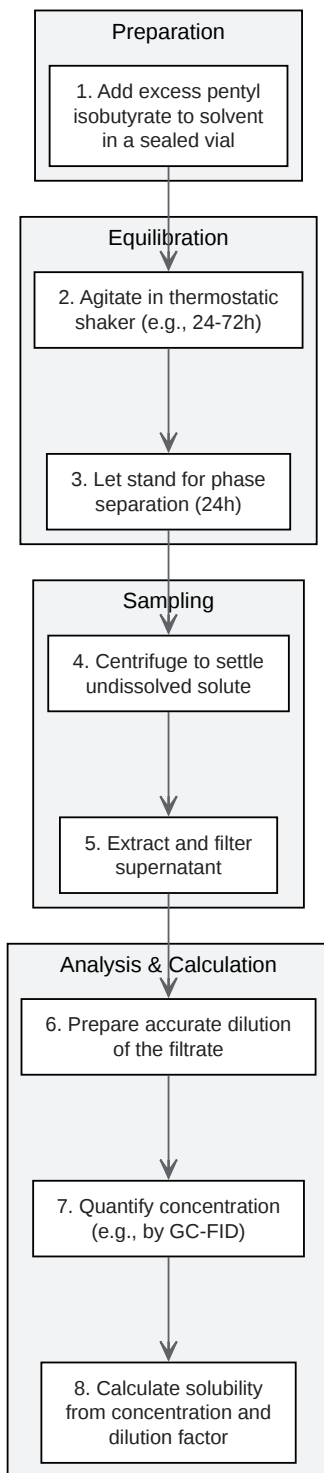
Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **pentyl isobutyrate** to a glass vial. The excess is crucial to ensure that saturation is reached. A general starting point is to add approximately 1-2 g of **pentyl isobutyrate** to 10 mL of the organic solvent.
 - Tightly cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C \pm 0.5 °C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached. A minimum of 24 hours is recommended. For viscous solvents or compounds that dissolve slowly, 48-72 hours may be necessary.
 - A preliminary test can be run by taking measurements at 24, 48, and 72 hours. Equilibrium is confirmed when consecutive measurements are within an acceptable margin of error (e.g., <5%).

- Phase Separation:
 - After equilibration, let the vials stand undisturbed in the thermostatic bath for at least 24 hours to allow the excess, undissolved **pentyl isobutyrate** to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the vials at a moderate speed (e.g., 3000 rpm for 15 minutes).
- Sample Collection and Dilution:
 - Carefully extract an aliquot of the clear supernatant using a syringe. Avoid disturbing the undissolved solute at the bottom of the vial.
 - Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask. This step removes any suspended microparticles.
 - Accurately weigh the collected filtrate, then dilute it to the mark with the same organic solvent. A precise dilution is critical for accurate quantification.
- Quantification:
 - Prepare a series of calibration standards of **pentyl isobutyrate** in the chosen solvent.
 - Analyze the diluted sample and the calibration standards using a suitable analytical method, such as GC-FID.
 - Construct a calibration curve and determine the concentration of **pentyl isobutyrate** in the diluted sample.
- Calculation:
 - Calculate the original concentration in the saturated solution, accounting for all dilutions. The solubility is typically expressed in g/100 mL, g/L, or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **pentyl isobutyrate**.



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Caption: Workflow for determining the solubility of **pentyl isobutyrate**.

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References

- 1. Idaho 360 History | Lincoln Exhibit | Idaho State Historical Society [lincoln.history.idaho.gov]
- 2. researchgate.net [researchgate.net]
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